

protocol for synthesizing NAMPT modulators using pyridazine intermediates

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Compound of Interest

Compound Name: (4-Methylpyridazin-3-yl)methanol

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Application Note: Design, Synthesis, and Validation of Pyridazine-Based NAMPT Modulators

Introduction & Biological Rationale

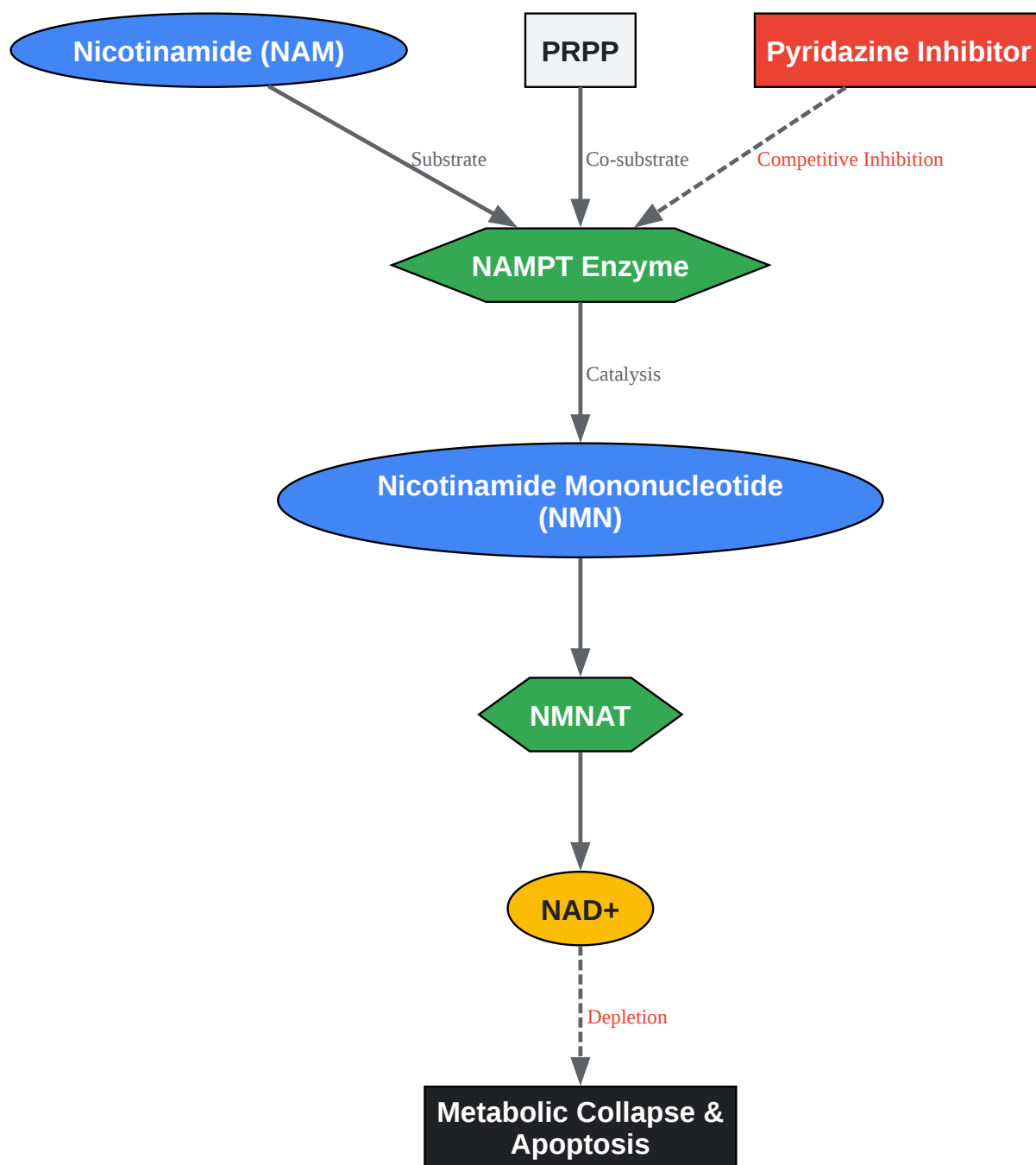
Nicotinamide phosphoribosyltransferase (NAMPT) is the rate-limiting enzyme in the mammalian NAD⁺ salvage pathway, catalyzing the conversion of nicotinamide (NAM) to nicotinamide mononucleotide (NMN)[1]. Because cancer cells exhibit a high turnover of NAD⁺ to sustain rapid proliferation and counter oxidative stress (the Warburg effect), NAMPT has emerged as a highly validated therapeutic target for oncology[2].

While early NAMPT inhibitors like FK866 demonstrated potent anti-tumor activity by inducing intracellular NAD⁺ depletion and subsequent metabolic collapse, their clinical progression was severely hindered by off-target toxicities and poor pharmacokinetic profiles[3][4]. A major structural liability of the pyridine "cap" found in FK866 is its propensity to coordinate with the heme iron of Cytochrome P450 enzymes—specifically CYP2C9—leading to severe drug-drug interactions[5].

To abrogate this liability, structural editing—specifically replacing the pyridine ring with a pyridazine heterocycle—has proven highly effective[5][6]. The addition of the second adjacent nitrogen in the pyridazine ring alters the basicity and dipole moment of the molecule. This

modification drastically reduces CYP2C9 inhibition while maintaining the critical hydrogen-bonding network required for high-affinity binding within the NAMPT active site[5].

Pathway Visualization



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Figure 1: NAD⁺ salvage pathway and competitive inhibition by pyridazine NAMPT modulators.

Chemical Synthesis Protocol: Pyridazine-Capped Modulators

Objective: Synthesize a representative NAMPT inhibitor featuring a pyridazine cap and a functionalized tail (e.g., a thiophene moiety), utilizing a highly efficient amide coupling strategy[3].

3.1. Reagents and Materials

- Starting Material: Pyridazin-4-amine (or Pyridazin-3-amine)
- Tail Equivalent: Thiophene-2-carboxylic acid
- Coupling Reagent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Solvents: Anhydrous DMF, Dichloromethane (DCM), Methanol (MeOH), Ethyl Acetate (EtOAc).

3.2. Step-by-Step Synthesis Workflow Expertise & Causality Check: HATU is selected over traditional carbodiimides (like EDC/HOBt) due to its superior efficiency in driving the coupling of electron-deficient heteroaryl amines (like pyridazin-4-amine), minimizing unreacted starting material. Anhydrous DMF is critical to prevent the competitive hydrolysis of the highly reactive O-At active ester intermediate.

- Activation: In an oven-dried round-bottom flask purged with N₂, dissolve the tail carboxylic acid (1.0 eq, 1.0 mmol) in 5 mL of anhydrous DMF. Add DIPEA (3.0 eq, 3.0 mmol) and stir for 5 minutes at room temperature to ensure complete deprotonation.
- Ester Formation: Add HATU (1.2 eq, 1.2 mmol) in one portion. The solution will typically turn yellow. Stir for 15 minutes at room temperature to form the active ester.
- Coupling: Add pyridazin-4-amine (1.1 eq, 1.1 mmol) to the reaction mixture. Elevate the temperature to 40°C if the amine exhibits poor nucleophilicity due to the electron-withdrawing nature of the diazine ring.

- **Self-Validating Monitoring:** Monitor the reaction via LC-MS after 2 hours. Look for the depletion of the starting mass and the appearance of the peak corresponding to the coupled product. Do not rely solely on TLC due to the high polarity and potential streaking of the pyridazine intermediate.
- **Quenching & Workup:** Once complete, quench the reaction with saturated aqueous NaHCO_3 (15 mL). Extract the aqueous layer with EtOAc (3 x 15 mL). Wash the combined organic layers with a 5% aqueous LiCl solution (3 x 10 mL) to effectively remove residual DMF.
- **Purification:** Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude residue via flash column chromatography (DCM:MeOH, gradient 100:0 to 90:10) to yield the final pyridazine modulator.



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Figure 2: Step-by-step synthetic workflow for pyridazine-capped NAMPT modulators via HATU.

In Vitro Biological Validation Protocol

To ensure the synthesized pyridazine derivative is a functional NAMPT modulator, a two-tiered self-validating system is required: an enzymatic assay and a cellular target-engagement assay^{[2][3]}.

4.1. NAMPT Enzymatic Inhibition Assay Rationale: Verifies direct binding and inhibition of the target without confounding cellular permeability factors.

- Prepare a reaction mix containing 50 mM Tris-HCl (pH 7.5), 2 mM ATP, 5 mM MgCl₂, 0.5 mM PRPP, and 10 nM recombinant human NAMPT.
- Add the synthesized pyridazine compound in a 10-point dose-response titration (0.1 nM to 10 μM). Include FK866 as a positive control to validate assay sensitivity.
- Initiate the reaction by adding 10 μM Nicotinamide (NAM) and incubate for 60 minutes at 30°C.
- Quantify NMN production using a coupled fluorometric assay. Calculate the using a 4-parameter logistic regression.

4.2. Intracellular NAD⁺ Depletion Assay Rationale: Confirms cell penetration and functional metabolic disruption in a relevant cancer model (e.g., MiaPaCa-2 pancreatic cancer cells)[3][7].

- Seed MiaPaCa-2 cells at cells/well in a 96-well plate. Incubate overnight.
- Treat cells with the pyridazine modulator for 24 hours.
- Lyse cells and measure intracellular NAD⁺ levels using an NAD⁺/NADH cycling assay kit (colorimetric readout at 450 nm)[1].
- Normalize NAD⁺ levels to total protein concentration (via BCA assay) to rule out false positives caused by generic cytotoxicity.

Quantitative Data Summary

The structural editing from pyridine to pyridazine yields a highly favorable pharmacological profile. The table below summarizes comparative structure-activity relationship (SAR) data between a standard pyridine cap and a novel pyridazine cap[3][5].

Compound Cap Group	NAMPT Enzyme IC50 (nM)	Intracellular NAD+ Depletion IC50 (nM)	CYP2C9 Inhibition IC50 (μM)	MiaPaCa-2 Cytotoxicity IC50 (nM)
Pyridine (FK866 analog)	2.4 ± 0.5	3.1 ± 0.4	0.5	5.2 ± 1.1
Pyridazine (Compound 28 analog)	6.7 ± 0.8	8.2 ± 1.0	> 10.0	43.0 ± 5.5

Scientific Insight: While the pyridazine cap exhibits a slight reduction in absolute cellular cytotoxicity compared to the pyridine analog (43.0 nM vs 5.2 nM)[3], it completely abrogates CYP2C9 inhibition (>10 μM)[5]. This trade-off provides a vastly superior safety window and pharmacokinetic profile for in vivo drug development, preventing the dose-limiting toxicities that halted FK866 in clinical trials.

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